

An In-depth Technical Guide to 4-Hydroxyphenylacetate and its Related Compounds

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetate

Cat. No.: B1229458

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, offering detailed information on **4-hydroxyphenylacetate** compounds. A critical distinction is made between two similarly named but distinct chemical entities: 4-Hydroxyphenylacetic acid and 4-Hydroxyphenyl acetate. This document will focus primarily on 4-Hydroxyphenylacetic acid, a compound of significant interest in various biological and pharmaceutical research fields.

Disambiguation and Core Chemical Data

The nomenclature in the hydroxyphenylacetate family can lead to confusion. The primary distinction lies between the carboxylic acid and the acetate ester. The following table summarizes the key identifiers for both "4-Hydroxyphenylacetic acid" and "4-Hydroxyphenyl acetate" to ensure clarity in research and application.

Property	4-Hydroxyphenylacetic acid	4-Hydroxyphenyl acetate
Synonym	p-Hydroxyphenylacetic acid	4-Acetoxyphenol
CAS Number	156-38-7[1][2][3][4]	3233-32-7
Molecular Formula	C ₈ H ₈ O ₃ [1][3][4]	C ₈ H ₈ O ₃
Molecular Weight	152.15 g/mol [3][4][5] (also cited as 152.149 g·mol ⁻¹ and 152.14936000[1])	152.15 g/mol
IUPAC Name	(4-Hydroxyphenyl)acetic acid	(4-hydroxyphenyl) acetate[5]

Given its role as a key metabolite and its use as an intermediate in the synthesis of pharmaceuticals like atenolol, this guide will proceed with a detailed exploration of 4-Hydroxyphenylacetic acid.

4-Hydroxyphenylacetic Acid: A Detailed Profile

4-Hydroxyphenylacetic acid is a phenolic compound found naturally in substances like olive oil and beer.[1][2] In industrial applications, it serves as a crucial intermediate in the synthesis of various pharmaceuticals and chemical compounds, including atenolol and Daidzein.[1][2]

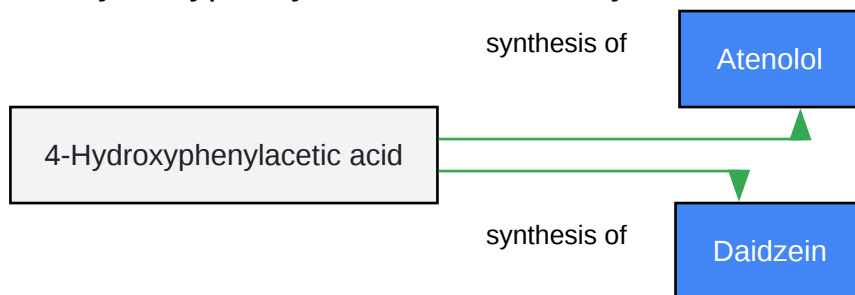
Biochemical Significance

In biochemistry, 4-Hydroxyphenylacetic acid is a significant metabolite in the degradation pathways of phenolic compounds.[4] This makes it a compound of interest for studies in environmental science and microbiology.[4] Its potential antioxidant properties are also under investigation for applications in food preservation and cosmetics.[4]

Logical Relationship: Synthesis Intermediate

The following diagram illustrates the role of 4-Hydroxyphenylacetic acid as a key intermediate in the synthesis of other important chemical compounds.

Role of 4-Hydroxyphenylacetic acid as a Synthesis Intermediate



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Role of 4-Hydroxyphenylacetic acid as a Synthesis Intermediate

Experimental Protocols

While specific, detailed experimental protocols for novel research would require access to proprietary or subscription-based scientific literature, the general methodologies for handling and analyzing 4-Hydroxyphenylacetic acid can be inferred from its properties and common applications.

General Laboratory Handling and Storage:

- Appearance: Light beige to white powder[4]
- Storage Conditions: Store at 0-8 °C[4]
- Purity: Commercially available with purity $\geq 98\%$ or $\geq 99\%$ (Titration)[3][4]

Analytical Methods: Standard analytical techniques for the identification and quantification of 4-Hydroxyphenylacetic acid would include:

- High-Performance Liquid Chromatography (HPLC): For separation and quantification in biological or environmental samples.
- Gas Chromatography-Mass Spectrometry (GC-MS): For identification and quantification, particularly of derivatized forms.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: For structural elucidation.

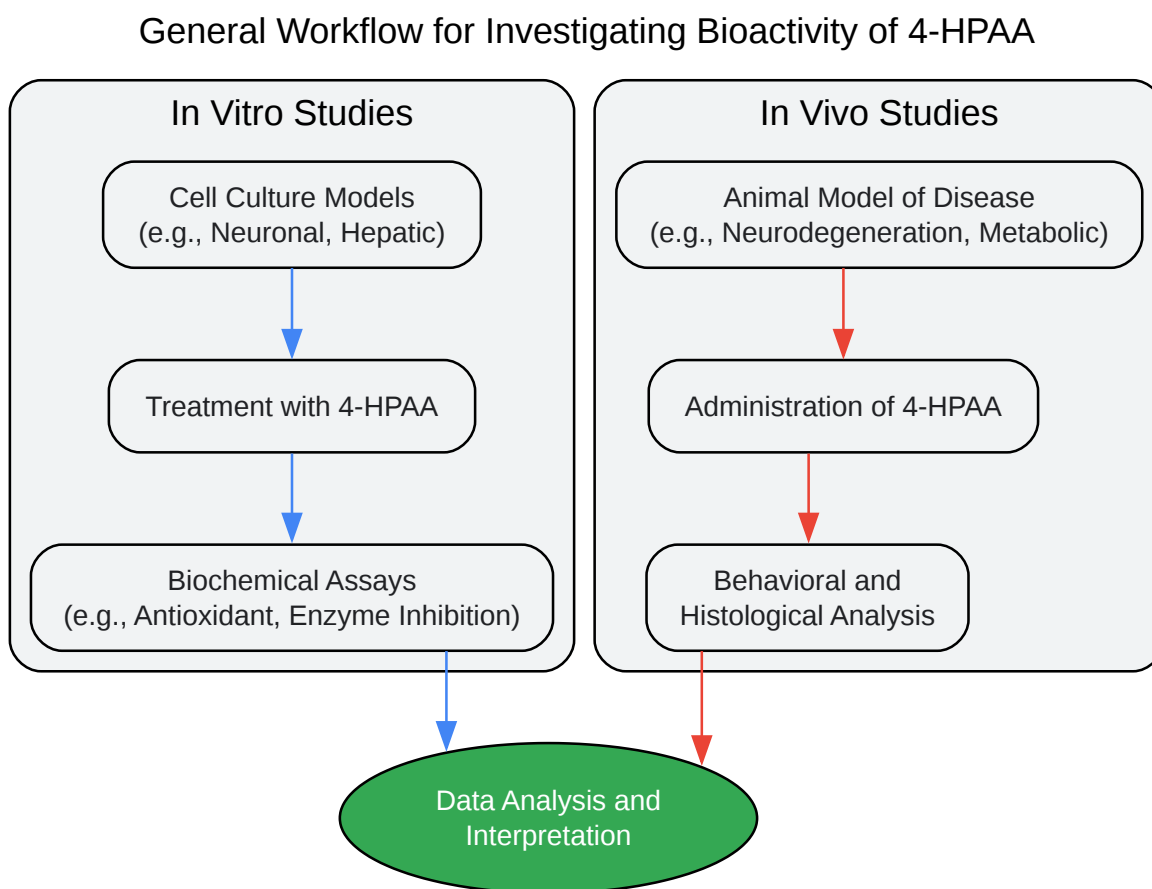
- Infrared (IR) Spectroscopy: To identify functional groups.

Signaling Pathways

The direct involvement of 4-Hydroxyphenylacetic acid in specific cell signaling pathways is a subject of ongoing research. However, as a phenolic acid and a metabolite of aromatic amino acids, it can be conceptually linked to pathways involving oxidative stress and microbial metabolism.

Conceptual Workflow: Investigating Bioactivity

The following diagram outlines a general workflow for investigating the biological activity of 4-Hydroxyphenylacetic acid.



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General Workflow for Investigating Bioactivity of 4-HPAA

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References

- 1. 4-hydroxyphenyl acetic acid, 156-38-7 [thegoodscentscompany.com]
- 2. 4-Hydroxyphenylacetic acid - Wikipedia [en.wikipedia.org]
- 3. scbt.com [scbt.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 4-Hydroxyphenyl acetate | C₈H₈O₃ | CID 96009 - PubChem [pubchem.ncbi.nlm.nih.gov]
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